

Health and Safety Considerations for Handling 1,4-Dibenzylbenzene: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Dibenzylbenzene

Cat. No.: B8799938

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Disclaimer: This document is intended as a technical guide and should not be considered a substitute for a formal Safety Data Sheet (SDS). Always consult the specific SDS provided by the manufacturer before handling **1,4-Dibenzylbenzene** and adhere to all institutional and regulatory safety protocols.

Introduction

1,4-Dibenzylbenzene is an aromatic hydrocarbon with the molecular formula $C_{20}H_{18}$. It is a solid crystalline substance used as an intermediate in the synthesis of various organic molecules.^[1] Due to its chemical nature, understanding the potential health and safety hazards associated with its handling is crucial for ensuring a safe laboratory environment. This guide provides a summary of the available safety information, physical and chemical properties, and general handling procedures for **1,4-Dibenzylbenzene**.

Hazard Identification and Classification

While comprehensive toxicological data for **1,4-Dibenzylbenzene** is not readily available in the public domain, the compound is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as hazardous to the aquatic environment.

Table 1: GHS Classification for **1,4-Dibenzylbenzene**

Hazard Class	Hazard Category	Hazard Statement	Pictogram	Signal Word
Hazardous to the aquatic environment, acute hazard	Acute 1	H400: Very toxic to aquatic life[2][3]	Ambiental	Warning
Hazardous to the aquatic environment, long-term hazard	Chronic 1	H410: Very toxic to aquatic life with long lasting effects[2][3]	Ambiental	Warning

The absence of specific data on human health effects does not imply that the substance is harmless. As a general precaution, it should be handled with care, assuming it may be irritating to the eyes, skin, and respiratory system.

Physical and Chemical Properties

Understanding the physical and chemical properties of **1,4-Dibenzylbenzene** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of **1,4-Dibenzylbenzene**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₈	[1]
Molecular Weight	258.36 g/mol	[1]
Appearance	Colorless to pale yellow liquid or solid	[1]
Melting Point	87.5 °C	[1]
Boiling Point	336.61 °C (estimate)	[1]
Flash Point	182.5 °C	[1]
Density	1.0524 g/cm ³ (estimate)	[1]
Solubility	Insoluble in water, soluble in organic solvents.	[1]
Vapor Pressure	7.53E-06 mmHg at 25°C	[1]

Toxicological Information

There is a notable lack of specific toxicological data for **1,4-Dibenzylbenzene** in publicly available literature and databases. No quantitative data for acute toxicity (oral, dermal, inhalation), skin/eye irritation, sensitization, carcinogenicity, mutagenicity, or reproductive toxicity for **1,4-Dibenzylbenzene** could be identified.

In the absence of specific data, it is prudent to handle **1,4-Dibenzylbenzene** as a substance with unknown toxicological properties and to take appropriate precautions to minimize exposure.

Occupational Exposure Limits

No specific Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have been established for **1,4-Dibenzylbenzene** by regulatory bodies like OSHA or ACGIH.

Safe Handling and Experimental Protocols

Given the limited toxicological information, a conservative approach to handling is recommended. The following general procedures should be followed:

Engineering Controls

- Ventilation: Work with **1,4-Dibenzylbenzene** should be conducted in a well-ventilated area. For procedures that may generate dust or aerosols, a certified chemical fume hood is required.
- Isolation: If possible, isolate the handling area to prevent cross-contamination.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected before use and changed frequently.
- Respiratory Protection: If working outside of a fume hood where dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate particulate filter should be used.

General Hygiene Practices

- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly with soap and water after handling.

First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

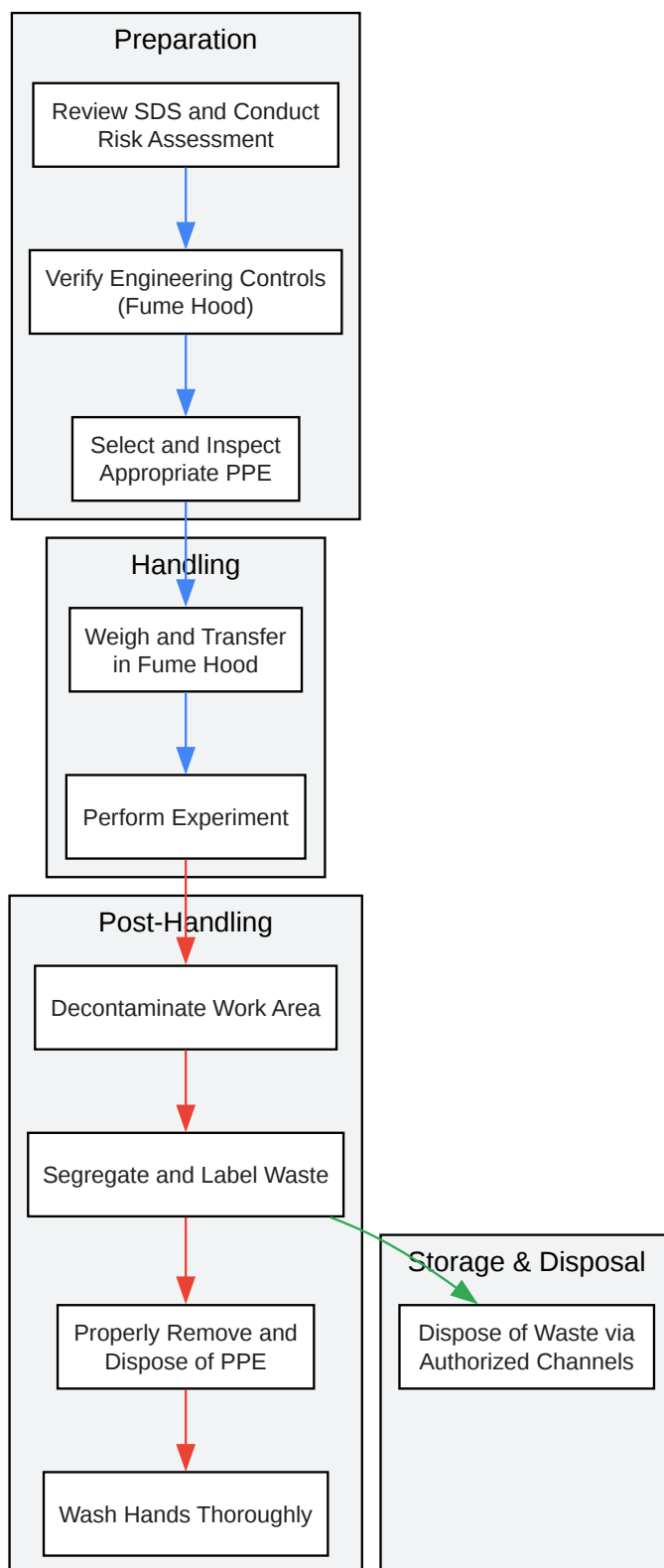
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.
- Disposal: Dispose of waste in accordance with all local, state, and federal regulations. Due to its aquatic toxicity, do not allow it to enter drains or waterways.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **1,4-Dibenzylbenzene** in a laboratory setting.



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Caption: Safe handling workflow for **1,4-Dibenzylbenzene**.

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